

# Physical and chemical properties of 4-Iodo-5-methylisoxazole

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## Compound of Interest

Compound Name: **4-Iodo-5-methylisoxazole**

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An In-depth Technical Guide to **4-Iodo-5-methylisoxazole** for Researchers and Drug Development Professionals

## Abstract

**4-Iodo-5-methylisoxazole** is a halogenated heterocyclic compound that serves as a crucial intermediate in organic and medicinal chemistry. Its unique structural features, particularly the presence of a reactive iodine atom on the isoxazole ring, make it a valuable building block for the synthesis of more complex molecules, including pharmacologically active compounds. This technical guide provides a comprehensive overview of the physical, chemical, and spectral properties of **4-Iodo-5-methylisoxazole**, along with detailed experimental protocols for its synthesis and its applications in chemical reactions.

## Chemical Identity and Structure

**4-Iodo-5-methylisoxazole** is an organic compound characterized by a five-membered isoxazole ring substituted with an iodine atom at the 4-position and a methyl group at the 5-position.

- IUPAC Name: 4-iodo-5-methyl-1,2-oxazole
- CAS Number: 7064-38-2[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Formula: C<sub>4</sub>H<sub>4</sub>INO[\[1\]](#)[\[4\]](#)

- Molecular Weight: 208.99 g/mol [\[1\]](#)[\[3\]](#)[\[4\]](#)
- SMILES: CC1=C(C=NO1)I [\[1\]](#)[\[5\]](#)

## Physical and Chemical Properties

The physical and chemical properties of **4-Iodo-5-methylisoxazole** are summarized in the table below. The compound is typically a clear, colorless oil at room temperature.

Property	Value	Source
Physical State	Clear colorless oil	<a href="#">[6]</a>
Melting Point	27 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	228 °C at 760 mmHg	<a href="#">[1]</a>
Density	2.013 g/cm <sup>3</sup>	<a href="#">[1]</a>
Flash Point	91.7 °C	<a href="#">[1]</a>
R <sub>f</sub> Value	0.38 (10% EtOAc/hexane)	<a href="#">[6]</a>

## Spectral Data

Spectroscopic data is essential for the identification and characterization of **4-Iodo-5-methylisoxazole**.

Spectroscopy	Data
<sup>1</sup> H NMR (500MHz, CDCl <sub>3</sub> )	δ 8.14 (s, 1H, ArH), 2.48 (s, 3H, CH <sub>3</sub> ) <a href="#">[6]</a>
<sup>13</sup> C NMR (125MHz, CDCl <sub>3</sub> )	δ 170.2, 154.8, 54.9, 11.9 <a href="#">[6]</a>
IR (film)	1588, 1466, 1060 cm <sup>-1</sup> <a href="#">[6]</a>
HRMS (ESI-TOF)	m/z calculated for C <sub>4</sub> H <sub>5</sub> INO ([M+H] <sup>+</sup> ) 209.9410, found 209.9410 <a href="#">[6]</a>

## Experimental Protocols

## Synthesis of 4-Iodo-5-methylisoxazole

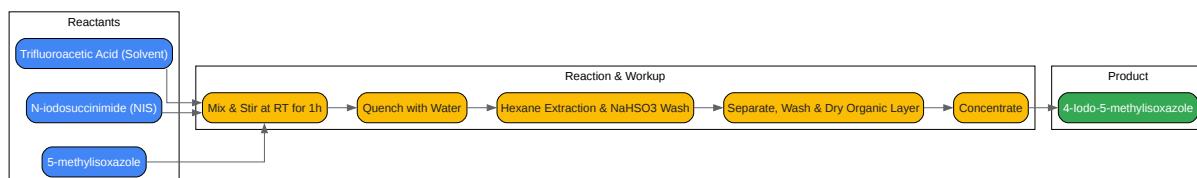
**4-Iodo-5-methylisoxazole** can be synthesized via the iodination of 5-methylisoxazole using N-iodosuccinimide (NIS) in trifluoroacetic acid.[6]

### Materials:

- 5-methylisoxazole
- N-iodosuccinimide (NIS)
- Trifluoroacetic acid (TFA)
- Water (H<sub>2</sub>O)
- Hexane
- Sodium bisulfite (NaHSO<sub>3</sub>)
- Brine

### Procedure:

- A solution of N-iodosuccinimide (2.25g, 10 mmol, 1.0 equivalent) is prepared in trifluoroacetic acid (10 mL).[6]
- 5-methylisoxazole (820.6 $\mu$ L, 10.0 mmol, 1.0 equivalent) is slowly added to the NIS solution. [6]
- The reaction mixture is stirred at room temperature for 1 hour.[6]
- The reaction is carefully quenched by the addition of water (50 mL).[6]
- Hexane (50 mL) is added, followed by solid sodium bisulfite to reduce any residual iodine.[6]
- The layers are separated, and the organic phase is washed with water and brine, then dried and concentrated to yield **4-Iodo-5-methylisoxazole** as a clear colorless oil (yield: 1.68g, 80%). The product can be used without further purification.[6]



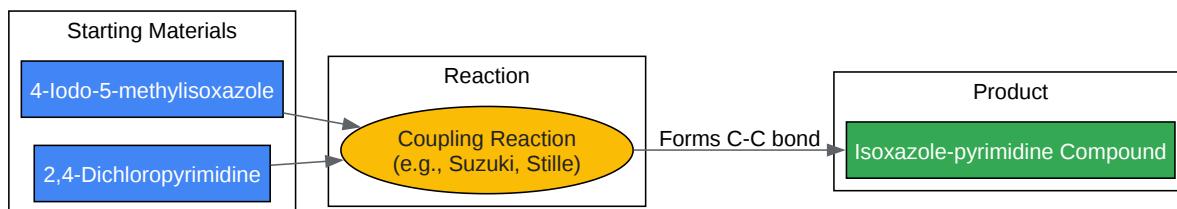
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Caption: Synthesis workflow for **4-Iodo-5-methylisoxazole**.

## Chemical Reactivity and Applications

**4-Iodo-5-methylisoxazole** is a versatile intermediate in organic synthesis, primarily utilized in cross-coupling reactions where the iodine atom acts as a leaving group. This reactivity allows for the introduction of various substituents at the 4-position of the isoxazole ring, facilitating the construction of complex molecular architectures.

A key application is in the synthesis of isoxazole-pyrimidine compounds, which are of interest in pharmaceutical development.<sup>[6]</sup> For instance, **4-Iodo-5-methylisoxazole** can be coupled with 2,4-dichloropyrimidine.<sup>[6]</sup>



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Caption: General scheme for coupling reactions involving **4-Iodo-5-methylisoxazole**.

## Safety Information

**4-Iodo-5-methylisoxazole** is considered harmful if swallowed and irritating to the eyes, respiratory system, and skin.<sup>[1]</sup> Appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn when handling this compound.<sup>[1]</sup> Work should be conducted in a well-ventilated fume hood.

- Hazard Symbols: Xi (Irritant), Xn (Harmful)<sup>[1]</sup>
- Risk Codes: R22, R36/37/38<sup>[1]</sup>
- Safety Codes: S23, S26, S36/37/39<sup>[1]</sup>

## Conclusion

**4-Iodo-5-methylisoxazole** is a key synthetic intermediate with well-defined physical, chemical, and spectral properties. The straightforward synthesis protocol and its utility in cross-coupling reactions make it a valuable tool for researchers and scientists in the field of drug development and organic synthesis. Proper handling and safety precautions are necessary due to its potential hazards.

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